

# Proper Disposal of Ethyl 4-hydroxycyclohexanecarboxylate: A Safety and Operational Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 4-hydroxycyclohexanecarboxylate

Cat. No.: B153649

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This guide provides essential safety and logistical information for the proper disposal of **Ethyl 4-hydroxycyclohexanecarboxylate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## I. Understanding the Hazards

**Ethyl 4-hydroxycyclohexanecarboxylate** is classified as a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[1][2]</sup> Before handling, it is crucial to be familiar with its properties and the necessary safety precautions.

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **Ethyl 4-hydroxycyclohexanecarboxylate**.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[1][3]
Molecular Weight	172.22 g/mol	[1][2][3]
Boiling Point	127-134 °C at 0.1 mmHg	[2]
Density	1.068 g/mL at 25 °C	[2]
Flash Point	> 110 °C (> 230 °F) - closed cup	[2][4]
Refractive Index	n <sub>20/D</sub> 1.466	[2]

### III. Personal Protective Equipment (PPE)

To ensure personal safety during handling and disposal, the following PPE is mandatory:

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[2][4]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).[2]
- Respiratory Protection: In case of inadequate ventilation, use a suitable respirator with a type ABEK (EN14387) filter.[2]
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[4]

### IV. Step-by-Step Disposal Protocol

The proper disposal of chemical waste is governed by federal, state, and local regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[5][6] The following protocol provides a general framework; always consult with your institution's Environmental Health and Safety (EHS) department for specific requirements.

#### Step 1: Waste Identification and Segregation

- Identify: Treat all waste chemicals, including unused or contaminated **Ethyl 4-hydroxycyclohexanecarboxylate**, as hazardous waste.[7]

- Segregate: This compound is a non-halogenated organic liquid. It must be segregated from other waste streams, particularly halogenated solvents, strong acids, bases, and oxidizers, to prevent dangerous chemical reactions.[8] Do not mix solid and liquid waste.[8]

## Step 2: Container Management

- Use Appropriate Containers: The waste container must be chemically compatible with **Ethyl 4-hydroxycyclohexanecarboxylate**, in good condition, and free of leaks.[7] Plastic containers are often preferred.[9] The original chemical container is an excellent choice for waste accumulation.[7]
- Proper Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Ethyl 4-hydroxycyclohexanecarboxylate**," and an indication of its hazards (e.g., "Irritant," "Combustible").[10] The date when waste was first added to the container should also be recorded.[7]

## Step 3: Waste Accumulation and Storage

- Keep Containers Closed: Waste containers must be kept tightly sealed except when adding waste.[9][11]
- Designated Storage Area: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[9][10]
- Secondary Containment: Place the waste container inside a larger, chemically resistant secondary containment bin to contain any potential leaks or spills.[8]
- Storage Limits: Be aware of the accumulation limits for hazardous waste (e.g., a maximum of 55 gallons in an SAA).[9]

## Step 4: Arranging for Disposal

- Contact EHS: When the waste container is nearly full, or before reaching the regulatory accumulation time limit (often up to 12 months), contact your institution's EHS department to schedule a pickup.[7][9]

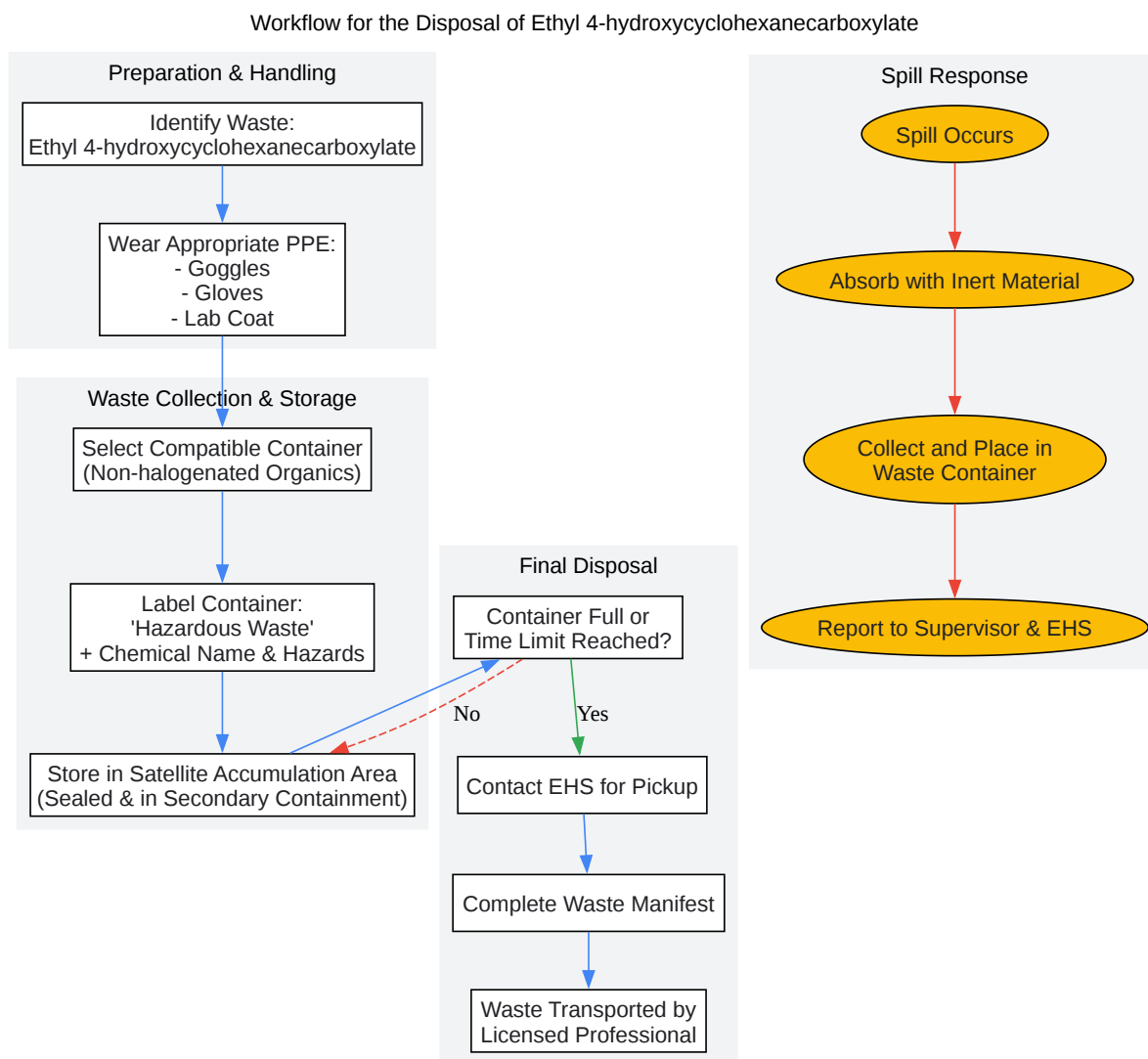
- Documentation: Complete all required waste pickup forms or manifests provided by your EHS office. This documentation tracks the waste from its generation to its final disposal, a process known as "cradle-to-grave" management.[\[10\]](#)[\[12\]](#)

#### Step 5: Spill and Emergency Procedures

- Small Spills: For minor spills, absorb the material with an inert absorbent such as vermiculite or dry sand. Sweep up the absorbent material and place it in the designated hazardous waste container.[\[4\]](#)
- Ventilation: Ensure the area is well-ventilated.
- Reporting: Report all spills to your laboratory supervisor and EHS department.
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[4\]](#)
  - Skin Contact: Wash off immediately with soap and plenty of water.[\[4\]](#)[\[13\]](#)
  - Inhalation: Move the person to fresh air.[\[4\]](#)[\[13\]](#)
  - Ingestion: Rinse mouth with water. Do not induce vomiting.[\[4\]](#)[\[13\]](#)

## V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl 4-hydroxycyclohexanecarboxylate**.



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Caption: Decision workflow for the safe disposal of **Ethyl 4-hydroxycyclohexanecarboxylate**.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)